

Application Notes and Protocols for Preparing **cis-J-113863** Stock Solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *cis-J-113863*

Cat. No.: *B1234327*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

cis-J-113863 is a potent and selective antagonist of the C-C chemokine receptor 1 (CCR1), with IC₅₀ values of 0.9 nM and 5.8 nM for human and mouse CCR1 receptors, respectively.[1][2][3][4] It also shows high affinity for the human CCR3 receptor (IC₅₀ of 0.58 nM) but is a weak antagonist for the mouse CCR3 receptor (IC₅₀ of 460 nM).[2][5] **cis-J-113863** displays low binding affinity for CCR2 and CCR5 and is inactive against CCR4, as well as LTB₄ and TNF- α receptors.[2][5] Due to its anti-inflammatory properties, it is a valuable tool in studying the role of CCR1 in various physiological and pathological processes.[2][5] Proper preparation of stock solutions is critical for obtaining accurate and reproducible experimental results. These application notes provide detailed protocols and data for the preparation of **cis-J-113863** stock solutions.

Data Presentation

Chemical and Physical Properties

Property	Value
Molecular Formula	C ₃₀ H ₃₇ Cl ₂ IN ₂ O ₂
Molecular Weight	655.44 g/mol [3]
Appearance	White to beige powder
Purity	≥97% (HPLC)

Solubility Data

Solvent	Concentration	Remarks
DMSO	≥ 6.56 mg/mL (10.01 mM)[5]	Sonication is recommended to aid dissolution.[5]
DMSO	2 mg/mL	Results in a clear solution.
DMSO	up to 100 mM	Soluble.[3]
Ethanol	up to 50 mM	Soluble.[3]

Recommended Storage Conditions

Form	Storage Temperature	Duration	Notes
Solid Powder	-20°C	> 3 years[5]	
Solid Powder	2-8°C or +4°C[3]	Short-term storage.	
Stock Solution (in DMSO)	-80°C	> 1 year[5] or 6 months[2][4]	Aliquot to avoid repeated freeze-thaw cycles.[2][5]
Stock Solution (in DMSO)	-20°C	1 month[2]	Sealed storage, away from moisture.[2]
Working Solution	4°C	> 1 week[5]	Prepare and use immediately is recommended.[5]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **cis-J-113863** in DMSO.

Materials:

- **cis-J-113863** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber glass vials or polypropylene tubes

Equipment:

- Analytical balance
- Vortex mixer
- Sonicator (optional, but recommended)
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

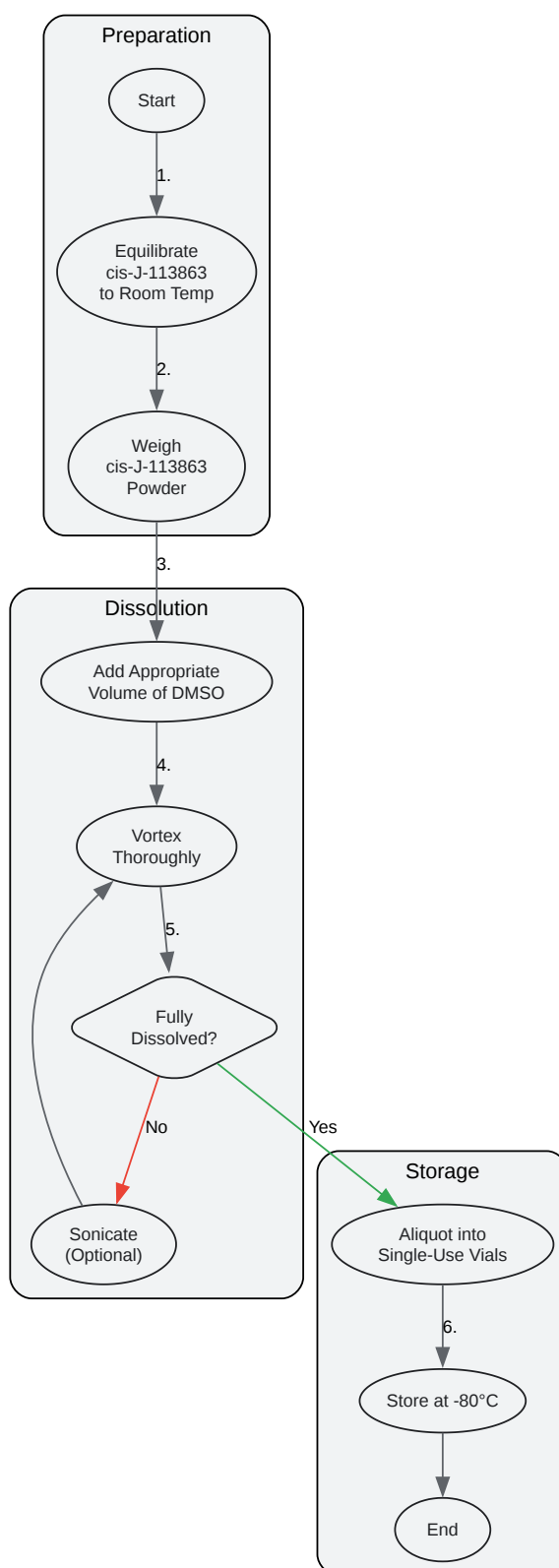
Procedure:

- Preparation: Before starting, allow the vial of **cis-J-113863** powder to equilibrate to room temperature for at least 15-20 minutes to prevent condensation.
- Weighing: Carefully weigh out the desired amount of **cis-J-113863** powder using an analytical balance in a chemical fume hood. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 6.55 mg of the compound.
- Dissolution:

- Add the appropriate volume of DMSO to the vial containing the weighed powder. To continue the example, add 1 mL of DMSO to the 6.55 mg of **cis-J-113863**.
- Cap the vial tightly and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- If the compound does not fully dissolve, sonicate the solution for 5-10 minutes.^[5] Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, amber glass vials or polypropylene tubes. This will help to avoid repeated freeze-thaw cycles which can degrade the compound.^{[2][5]}
 - Store the aliquots at -80°C for long-term storage.^{[2][4][5]}

Visualizations

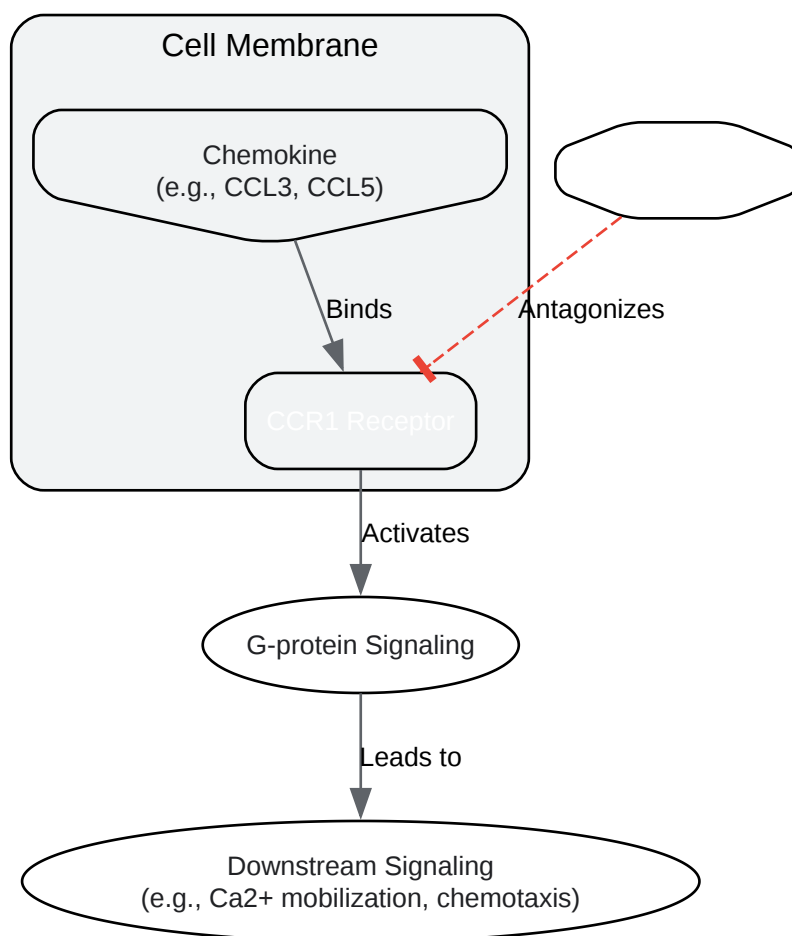
Experimental Workflow for Stock Solution Preparation



[Click to download full resolution via product page](#)

Caption: Workflow for preparing **cis-J-113863** stock solution.

Signaling Pathway Inhibition by cis-J-113863



[Click to download full resolution via product page](#)

Caption: Mechanism of **cis-J-113863** as a CCR1 antagonist.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]

- 3. rndsystems.com [rndsystems.com]
- 4. J-113863 | CCR1 Antagonist | DC Chemicals [dcchemicals.com]
- 5. J-113863 | CCR | TargetMol [targetmol.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Preparing cis-J-113863 Stock Solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1234327#preparing-cis-j-113863-stock-solutions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com